

# Apratastat matrix metalloproteinases MMP inhibitor

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## Compound Focus: Apratastat

CAS No.: 287405-51-0

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## Why Information on Apratastat is Scarce

**Apratastat** was an early-generation MMP inhibitor investigated in the early 2000s. Its development, along with many other early MMP inhibitors, was likely discontinued. The lack of specific data in current literature and databases is consistent with the broader historical challenges faced by this drug class [1] [2].

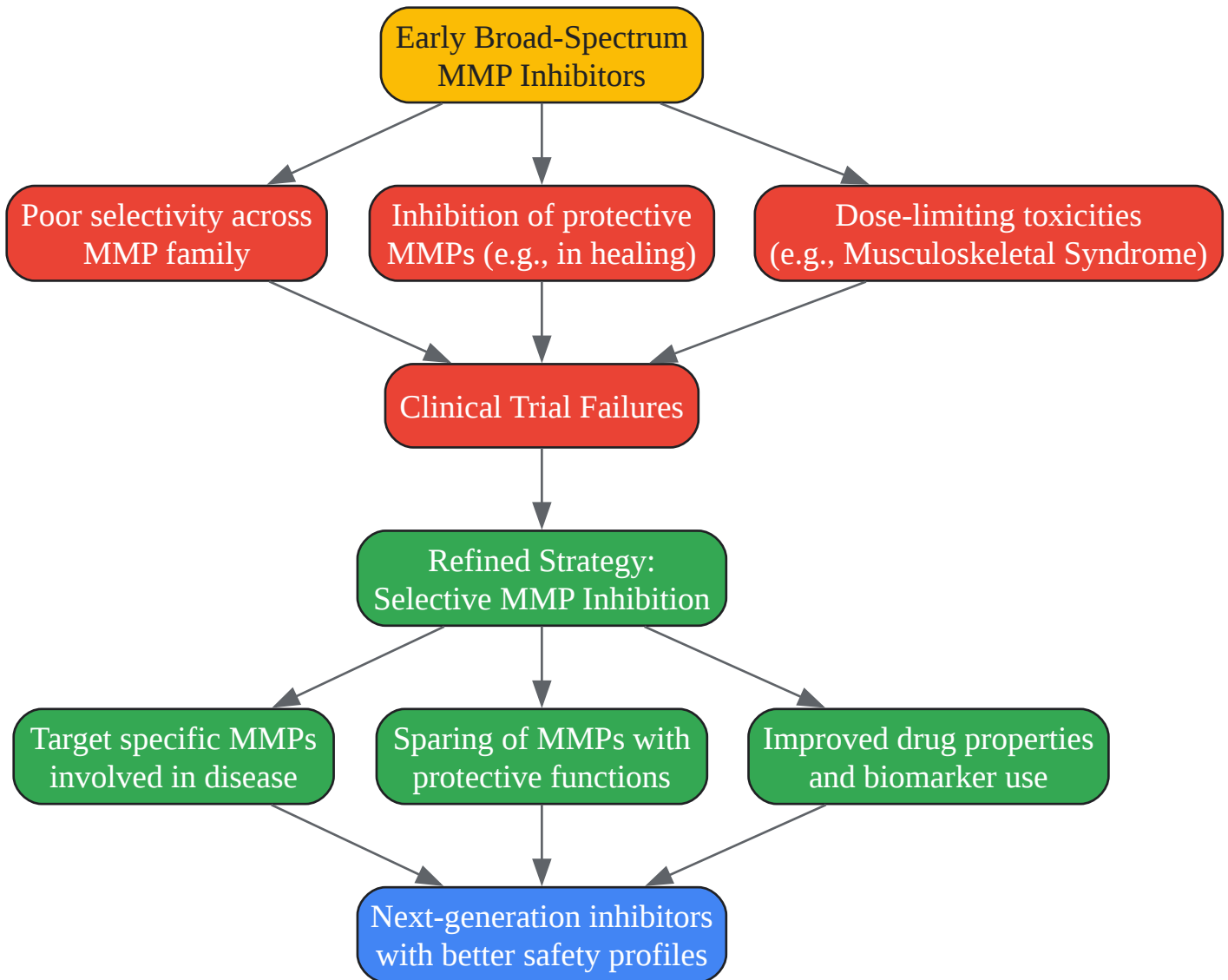
Early MMP inhibitors like **Marimastat**, **Ilomastat**, and **Batimastat** were **broad-spectrum**, designed to inhibit multiple MMP enzymes simultaneously. However, clinical trials revealed significant obstacles [1] [3]:

- **Musculoskeletal Syndrome (MSS):** A primary dose-limiting side effect involving pain and inflammation in muscles and joints.
- **Lack of Efficacy:** Poor results in late-stage cancer trials, partly due to inhibition of protective MMPs and poor drug pharmacokinetics.
- **Poor Selectivity and Toxicity:** The inability to target only disease-relevant MMPs led to off-target effects and toxicity, halting the development of many first-generation drugs [2].

## The "Rebirth" of MMP Inhibitors and Current Strategies

Past failures prompted a reevaluation of MMPs as drug targets. Current research focuses on developing highly selective inhibitors that avoid the pitfalls of early broad-spectrum drugs [1].

The diagram below illustrates the shift in development strategy for MMP inhibitors.



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The table below summarizes the key challenges of early inhibitors and how modern strategies aim to address them.

Aspect	Early Broad-Spectrum Inhibitors (e.g., Marimastat)	Modern & Emerging Strategies
Selectivity	Non-selective; inhibited many MMPs & other metalloenzymes [1].	<b>Highly selective</b> for specific MMPs (e.g., MMP-13, MT1-MMP) to avoid side effects [1].

Aspect	Early Broad-Spectrum Inhibitors (e.g., Marimastat)	Modern & Emerging Strategies
Major Toxicity	<b>Musculoskeletal Syndrome (MSS)</b> , linked to inhibition of MMP-1, ADAMs [1].	New compounds (e.g., Pyrimidine-2,4,6-triones) avoid MSS by sparing MMP-1 [1].
Zinc-Binding Group	Primarily <b>hydroxamates</b> (e.g., in Ilomastat), prone to poor metabolic stability and toxicity [1].	New chemotypes: <b>thiols</b> , <b>carboxylates</b> , <b>pyrimidinetriones</b> (e.g., Ro 28-2653) with better stability and selectivity [1] [3].
Therapeutic Application	Focused on late-stage cancer, with poor efficacy [2].	Explored in <b>immunotherapy</b> , <b>fibrosis</b> (e.g., CTD-ILD), and <b>diabetic wounds</b> ; using biomarkers for patient selection [4] [1].
Inhibitor Formats	Small molecule, chelating agents [3].	<b>Antibody-based inhibitors</b> (e.g., DX-2400), <b>engineered TIMP variants</b> , and <b>exosite-targeting</b> molecules [2].

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## References

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